

An In-depth Technical Guide to 2-[(2-Chlorophenyl)amino]acetic Acid

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Compound of Interest

Compound Name: 2-[(2-Chlorophenyl)amino]acetic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[(2-Chlorophenyl)amino]acetic acid, also known as N-(2-chlorophenyl)glycine, is a derivative of the simplest amino acid, glycine. This compound and its structural analogs are of significant interest in medicinal chemistry and drug development, primarily serving as versatile building blocks for the synthesis of more complex bioactive molecules. Its structure, featuring a substituted aromatic ring linked to an amino acid moiety, provides a scaffold for the development of compounds with a wide range of pharmacological activities. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and analytical characterization of **2-[(2-Chlorophenyl)amino]acetic acid**.

Chemical and Physical Properties

The basic chemical and physical properties of **2-[(2-Chlorophenyl)amino]acetic acid** are summarized in the table below. It is important to distinguish this compound from its isomer, 2-amino-2-(2-chlorophenyl)acetic acid, as they possess different physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][2][3]
Molecular Weight	185.61 g/mol	[1][2][3]
IUPAC Name	2-[(2-chlorophenyl)amino]acetic acid	N/A
Synonyms	N-(2-chlorophenyl)glycine	[2][4]
CAS Number	141196-64-7 (for DL form)	[1][3][5][6][7][8]
Appearance	White to off-white crystalline powder	[6]
Melting Point	170-172 °C	[4]
Boiling Point	Data not available for N-(2-chlorophenyl)glycine. The isomeric compound, DL-2-(2-Chlorophenyl)glycine, has a predicted boiling point of 318.8 °C at 760 mmHg.	[1][2]
Solubility	Slightly soluble in water; Soluble in polar organic solvents such as DMSO and methanol.	[6]
pKa	A predicted pKa value for the carboxylic acid group is approximately 1.69. However, experimental data is not readily available.	[2]

Synthesis

A common and efficient method for the synthesis of N-aryl glycines, including **2-[(2-Chlorophenyl)amino]acetic acid**, is through a copper-catalyzed Ullmann-type condensation reaction or via the rearrangement of 2-chloro-N-aryl acetamides.

Experimental Protocol: Synthesis via Rearrangement of 2-chloro-N-(2-chlorophenyl)acetamide

This one-pot, two-step procedure involves the initial formation of an intermediate, 1,4-bis(2-chlorophenyl)piperazine-2,5-dione, followed by its cleavage to yield the desired N-(2-chlorophenyl)glycine.[4]

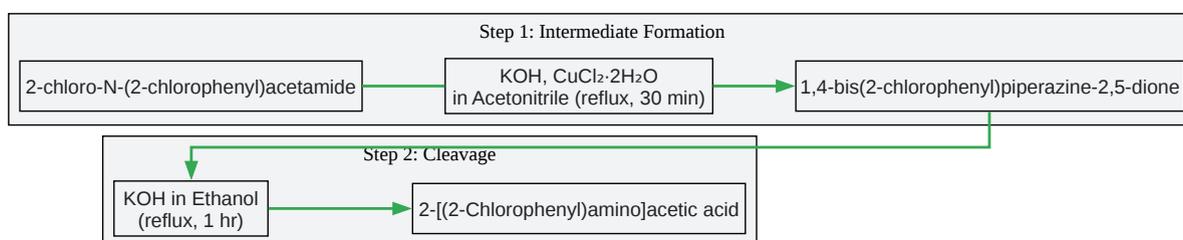
Materials:

- 2-chloro-N-(2-chlorophenyl)acetamide
- Acetonitrile (CH₃CN)
- Potassium hydroxide (KOH)
- Copper(II) chloride dihydrate (CuCl₂·2H₂O)
- Ethanol (EtOH)
- Standard laboratory glassware
- Reflux condenser
- Magnetic stirrer with heating plate
- Rotary evaporator
- Thin-layer chromatography (TLC) apparatus

Procedure:

- Step 1: Formation of the Piperazine-2,5-dione Intermediate
 - In a round-bottom flask, dissolve 2-chloro-N-(2-chlorophenyl)acetamide (1.0 mmol) in acetonitrile (10 mL).
 - To this solution, add potassium hydroxide (0.06 g, 1.1 mmol) and copper(II) chloride dihydrate (0.18 g, 1.1 mmol).

- Stir the resulting mixture in an oil bath at reflux temperature for 30 minutes.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Step 2: Cleavage to N-(2-chlorophenyl)glycine
 - After the initial reaction is complete, evaporate the acetonitrile under reduced pressure using a rotary evaporator.
 - To the residue, add a solution of potassium hydroxide (0.14 g, 2.5 mmol) in ethanol (10 mL).
 - Reflux the reaction mixture for an additional hour.
 - Upon completion, the desired N-(2-chlorophenyl)glycine can be isolated and purified using standard laboratory techniques such as crystallization.



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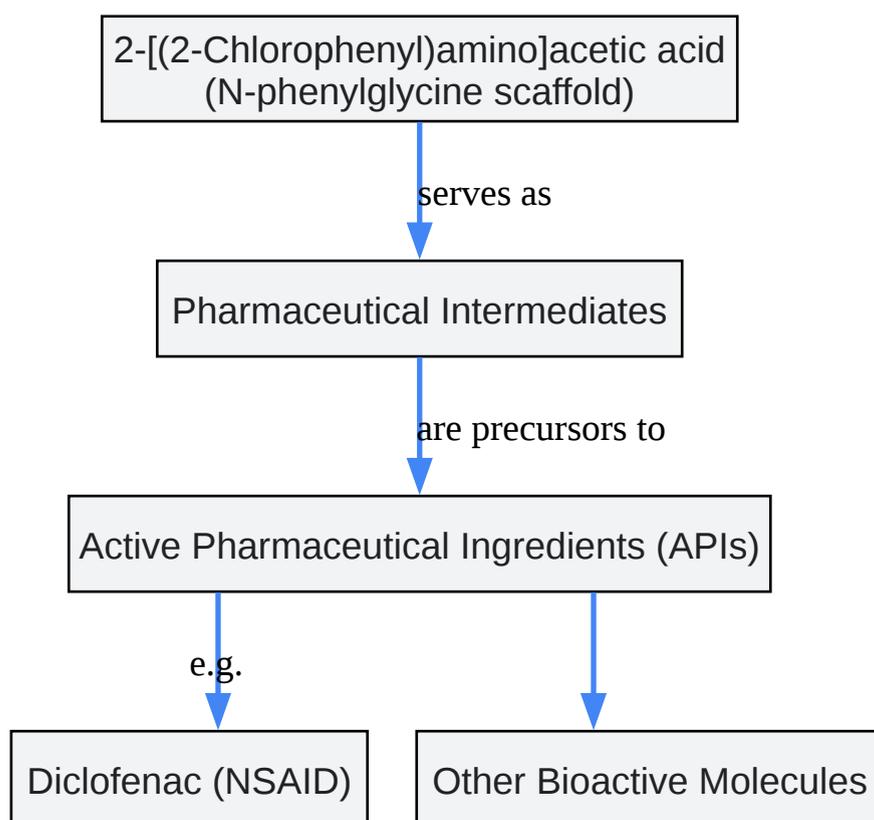
Caption: Synthesis of 2-[(2-Chlorophenyl)amino]acetic acid.

Applications in Drug Development

While 2-[(2-Chlorophenyl)amino]acetic acid itself may not be a therapeutic agent, its structural motif is present in several important pharmaceuticals. It serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).

A notable example of a structurally related and commercially significant drug is Diclofenac, a widely used nonsteroidal anti-inflammatory drug (NSAID). The synthesis of diclofenac involves the coupling of 2,6-dichloroaniline with a phenylacetic acid derivative, highlighting the importance of the N-phenylglycine scaffold in the development of anti-inflammatory agents.

Furthermore, the isomeric compound, DL-2-(2-Chlorophenyl)glycine, is a key intermediate in the synthesis of the antiplatelet drug Clopidogrel.[1][2][3][5][9] This underscores the value of chlorophenylglycine derivatives as versatile starting materials in the pharmaceutical industry.



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Caption: Role in drug development.

Spectroscopic Analysis

The structural elucidation of **2-[(2-Chlorophenyl)amino]acetic acid** relies on standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (400 MHz, DMSO- d_6):

- δ 7.27 (s, 1H): NH proton.
- δ 7.22–7.15 (m, 1H): Aromatic proton.
- δ 7.01–7.08 (m, 1H): Aromatic proton.
- δ 6.57 (d, J = 5.6 Hz, 1H): Aromatic proton.
- δ 6.44–6.49 (m, 1H): Aromatic proton.
- δ 3.83 (s, 2H): CH_2 protons of the acetic acid moiety.[4]

^{13}C NMR (100 MHz, DMSO- d_6):

- δ 172.30: Carbonyl carbon (C=O).
- δ 143.71, 129.80, 128.14, 117.97, 117.20, 111.53: Aromatic carbons.
- δ 44.52: Methylene carbon (CH_2).[4]

Experimental Protocol: NMR Analysis

Objective: To obtain ^1H and ^{13}C NMR spectra for structural confirmation.

Materials:

- Sample of **2-[(2-Chlorophenyl)amino]acetic acid**
- Deuterated solvent (e.g., DMSO- d_6)
- 5 mm NMR tube
- NMR spectrometer (e.g., 400 MHz)

Procedure:

- Sample Preparation:

- Dissolve approximately 5-10 mg of the purified compound in about 0.6-0.7 mL of DMSO-d₆ in a clean, dry NMR tube.
- Ensure the sample is fully dissolved; gentle vortexing or sonication can be used if necessary.
- Data Acquisition:
 - Place the NMR tube in the spectrometer.
 - Acquire the ¹H spectrum using a standard single-pulse experiment. Typical parameters include a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Acquire the ¹³C spectrum using a proton-decoupled pulse sequence.
- Data Processing:
 - Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectra.
 - Calibrate the chemical shifts using the residual solvent peak as a reference.

Infrared (IR) Spectroscopy

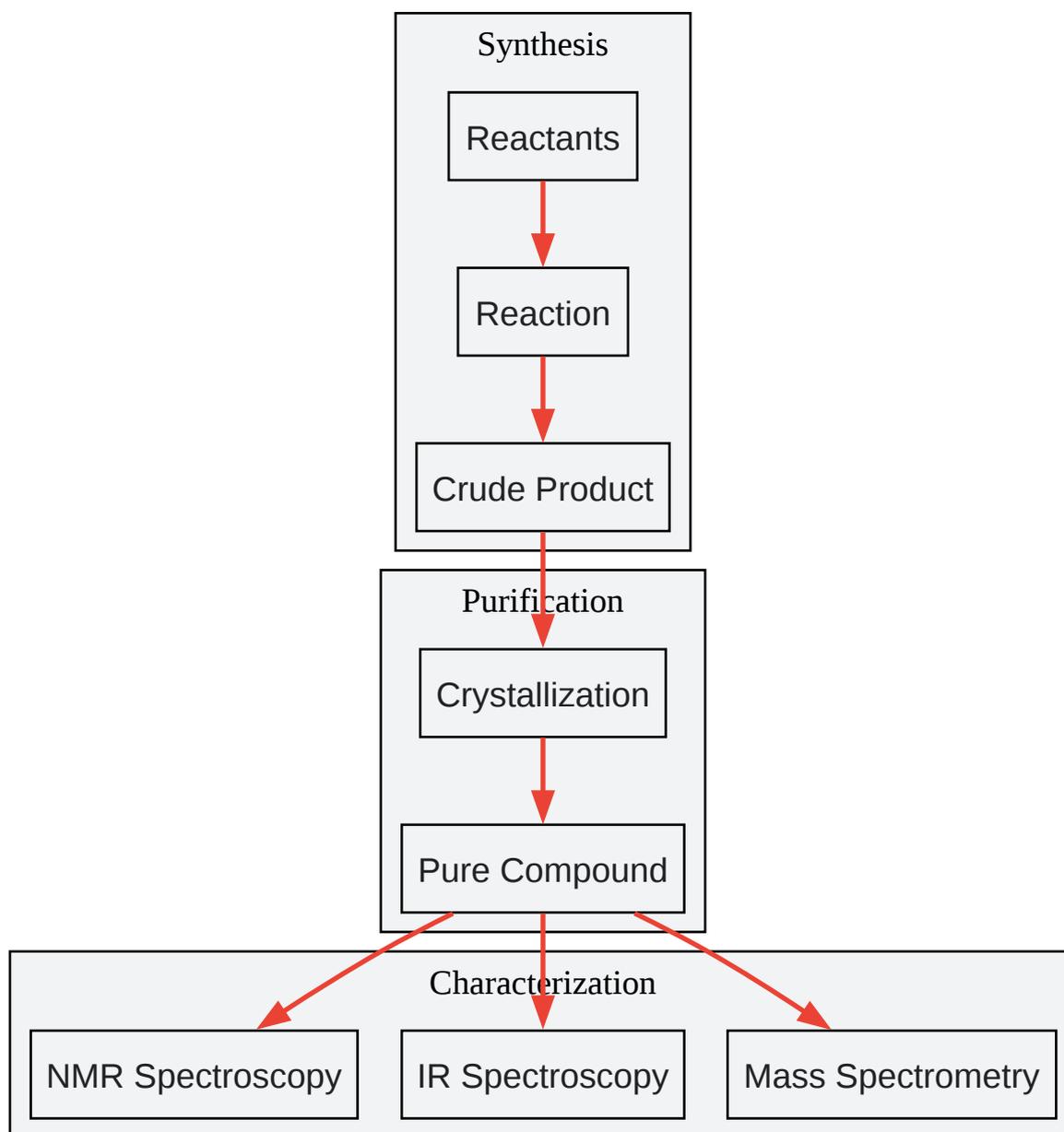
The IR spectrum of N-aryl glycines will show characteristic absorption bands for the different functional groups present in the molecule.

Expected Characteristic Absorptions:

- ~3400-2500 cm⁻¹ (broad): O-H stretch of the carboxylic acid, often overlapping with the N-H stretch.
- ~3300-3400 cm⁻¹: N-H stretch of the secondary amine.
- ~1700-1725 cm⁻¹: C=O stretch of the carboxylic acid.
- ~1600, ~1500, ~1450 cm⁻¹: C=C stretching vibrations of the aromatic ring.
- ~750 cm⁻¹: C-Cl stretch.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) using electrospray ionization (ESI) can be used to confirm the molecular formula. For **2-[(2-Chlorophenyl)amino]acetic acid**, the expected mass for the protonated molecule $[M+H]^+$ would be approximately 186.0322.[4]



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Caption: General experimental workflow.

Safety and Handling

2-[(2-Chlorophenyl)amino]acetic acid and its isomers are classified as hazardous substances. The following safety precautions should be observed:

- Causes skin irritation (H315).[10]
- Causes serious eye irritation (H319).[10]
- May cause respiratory irritation (H335).[10]

Handling:

- Handle in a well-ventilated place.[5]
- Wear suitable protective clothing, gloves, and eye/face protection.[10][11]
- Avoid formation of dust and aerosols.[5][10]
- Avoid contact with skin and eyes.[5][11]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][6]
- Keep the container tightly closed.[5][6]

Conclusion

2-[(2-Chlorophenyl)amino]acetic acid is a valuable building block in organic synthesis, particularly for the development of pharmaceutical compounds. Its synthesis is achievable through established methods, and its structure can be readily confirmed using standard spectroscopic techniques. While its direct biological activity is not extensively documented, its importance as a precursor to well-known drugs highlights its significance in medicinal chemistry. Further research into the biological properties of derivatives of **2-[(2-Chlorophenyl)amino]acetic acid** could lead to the discovery of new therapeutic agents.

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